

# Application Notes and Protocols: Mevalonate 5-Phosphate Standards

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## Compound of Interest

Compound Name: Mevalonate 5-phosphate

Cat. No.: B1214619

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## Introduction

**Mevalonate 5-phosphate** (MVA-5P) is a critical intermediate in the mevalonate pathway, an essential metabolic route for the biosynthesis of isoprenoids, sterols (like cholesterol), and other vital biomolecules.<sup>[1][2][3][4][5]</sup> The accurate quantification of MVA-5P is crucial for studying the activity of mevalonate kinase, investigating metabolic flux, and understanding the effects of drugs that target this pathway, such as statins. This document provides detailed information on the commercial availability of MVA-5P standards, experimental protocols for their use in quantitative analysis, and relevant pathway information.

## Commercial Availability of Mevalonate 5-Phosphate Standards

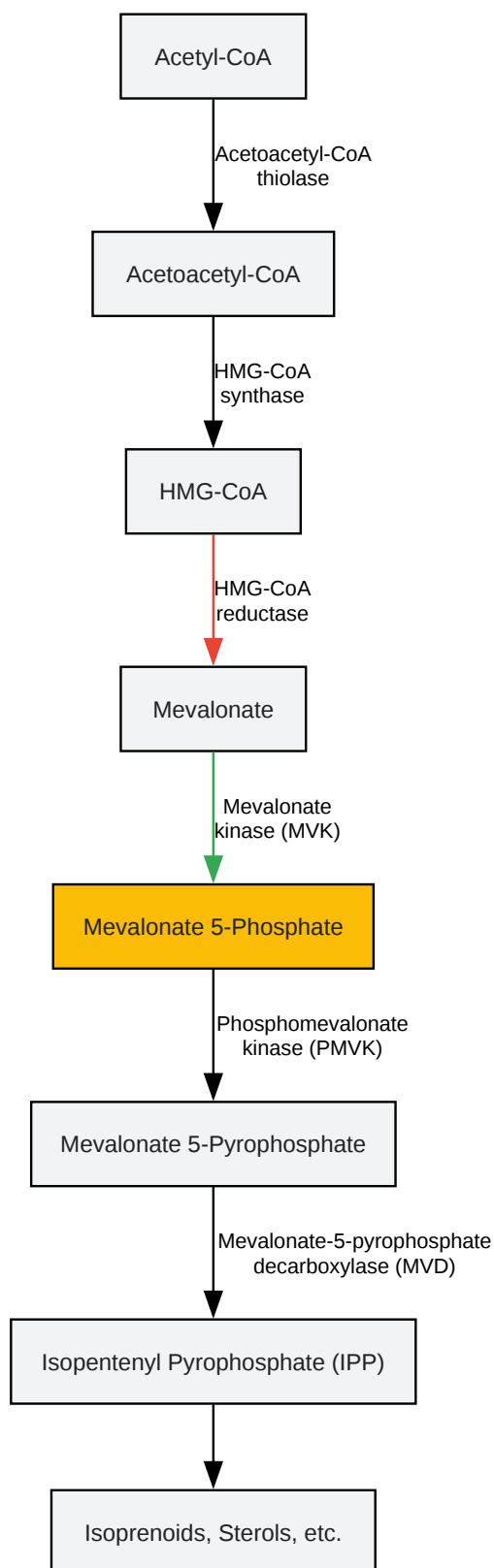
High-purity **mevalonate 5-phosphate** standards are essential for the development of accurate and reproducible analytical methods. Several chemical suppliers offer these standards in various forms, including the free acid and salt forms (e.g., lithium salt hydrate). When selecting a standard, it is critical to consider the purity, isomeric form ((R)- or racemic), and the supplier's quality control documentation.

Supplier	Product Name	CAS Number	Purity	Form
Sigma-Aldrich (Merck)	(R)-Mevalonic acid 5-phosphate lithium salt	73566-35-5	≥95% (TLC)	Powder/Crystals
Sigma-Aldrich (Merck)	(±)-Mevalonic acid 5-phosphate lithium salt hydrate	1189-94-2 (racemic)	≥95% (TLC)	Powder/Crystals
MedChemExpress	Mevalonate 5- phosphate	73566-35-5	>98%	Solid
Copenhagen Biotech Supply	Mevalonic acid- 5-phosphate	Not Specified	High Purity	Unlabeled
DC Chemicals	Mevalonate 5- phosphate trilithium	Not Specified	High Purity	Solid

Note: CAS numbers and product details should be verified on the supplier's website before ordering.

## Signaling Pathway: The Mevalonate Pathway

The diagram below illustrates the initial steps of the mevalonate pathway, highlighting the position of **mevalonate 5-phosphate** as a key intermediate.



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**Caption:** The Mevalonate Pathway highlighting the formation of **Mevalonate 5-Phosphate**.

## Experimental Protocols

The following protocols describe the use of **mevalonate 5-phosphate** standards for quantification in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific method.<sup>[6][7]</sup>

### Protocol 1: Preparation of Mevalonate 5-Phosphate Standard Stock and Working Solutions

- Standard Stock Solution (1 mg/mL):
  - Accurately weigh approximately 1 mg of the **mevalonate 5-phosphate** standard.
  - Dissolve the standard in a suitable solvent (e.g., high-purity water or a mild buffer) to a final volume of 1 mL.
  - Vortex thoroughly to ensure complete dissolution.
  - Store the stock solution at -20°C or below.
- Working Standard Solutions:
  - Prepare a series of working standard solutions by serial dilution of the stock solution with the appropriate solvent (e.g., 50% methanol in water).
  - The concentration range of the working standards should encompass the expected concentration of MVA-5P in the biological samples. A typical range might be from 0.5 µmol/L to 250 µmol/L.<sup>[6]</sup>

### Protocol 2: Sample Preparation for MVA-5P Quantification

This protocol is a general guideline and may require optimization based on the specific biological matrix (e.g., cell lysates, tissue homogenates, serum).

- Metabolite Extraction:

- For cell cultures, wash the cells with cold phosphate-buffered saline (PBS) and then quench metabolism by adding a cold extraction solvent (e.g., acetonitrile:methanol:water, 40:40:20 v/v/v).
- For tissue samples, homogenize the tissue in a cold extraction solvent.
- For serum or plasma, perform a protein precipitation step by adding a cold organic solvent like acetonitrile or methanol.
- Centrifugation and Supernatant Collection:
  - Centrifuge the samples at a high speed (e.g., 14,000 x g) at 4°C for 10-15 minutes to pellet cell debris and precipitated proteins.
  - Carefully collect the supernatant containing the metabolites.
- Derivatization (Optional but Recommended for Improved Sensitivity):
  - For enhanced sensitivity in LC-MS/MS analysis, derivatization of MVA-5P can be performed. One method involves derivatization with butanol-HCl.[6]
  - Dry the supernatant under a stream of nitrogen.
  - Reconstitute the dried extract in a solution of butanol with 3 M HCl and incubate at 65°C for 15 minutes.
  - Dry the sample again and reconstitute in the LC mobile phase for injection.

## Protocol 3: LC-MS/MS Analysis of Mevalonate 5-Phosphate

The following are example parameters for an LC-MS/MS method. These will need to be optimized for the specific instrument and column used.

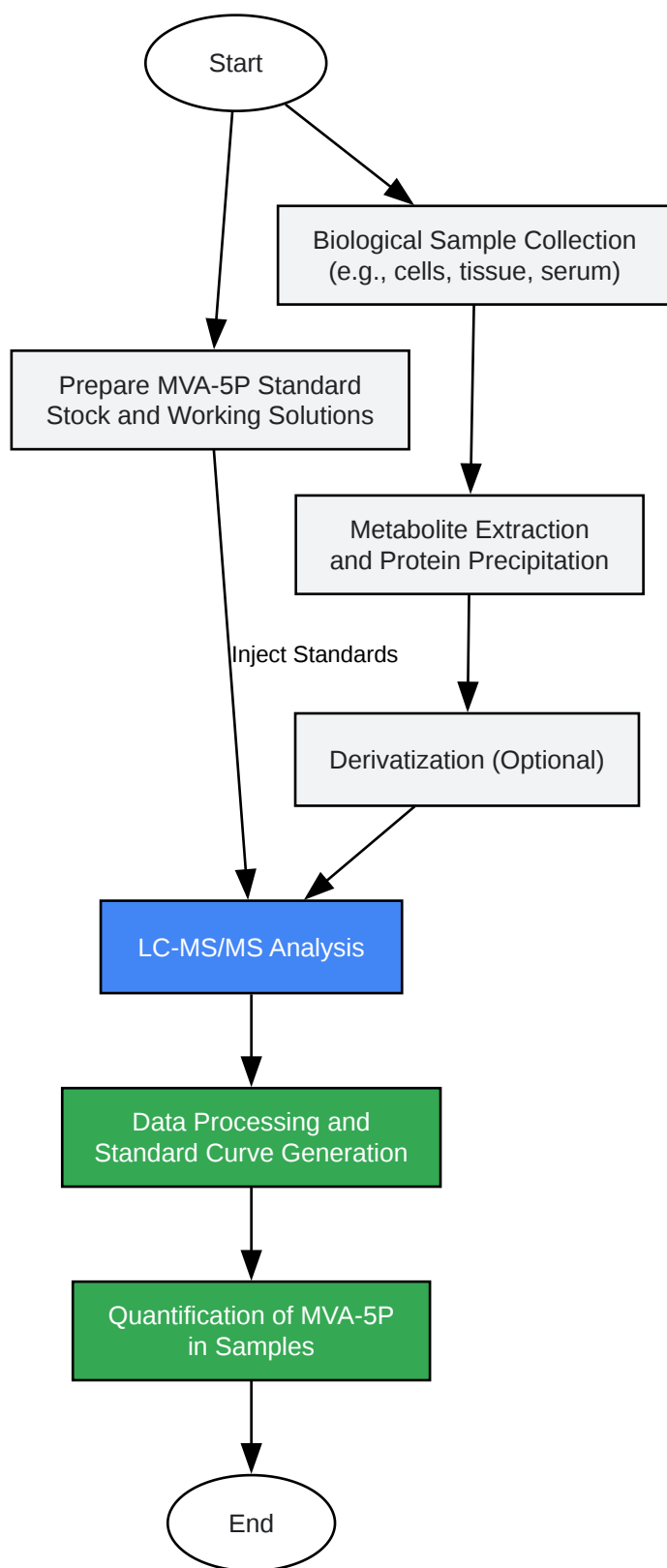
Parameter	Recommended Setting
Chromatography	
LC System	UPLC or HPLC system
Column	Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.7 µm particle size)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	A linear gradient from 5% to 95% B over several minutes
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40°C
Injection Volume	5 - 10 µL
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Negative Ion Mode
MS/MS Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z for MVA-5P (and its derivative if used)
Product Ion (Q3)	Specific fragment ions for MVA-5P
Collision Energy	Optimized for the specific transition

Quantitative Data from a Validated LC-MS/MS Method[6]

Parameter	Value
Linearity Range	0.5 to 250 $\mu\text{mol/L}$ ( $R^2 > 0.99$ )
Lower Limit of Quantification (LLOQ)	5.0 fmol (with derivatization)
Precision	$\geq 89\%$
Accuracy	$\pm 2.7\%$
Imprecision of Activity Assay	8.3%

## Experimental Workflow

The following diagram outlines a typical experimental workflow for the quantification of **mevalonate 5-phosphate** in biological samples using a commercially available standard.



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**Caption:** Workflow for quantitative analysis of **Mevalonate 5-Phosphate**.



## Conclusion

The commercial availability of high-quality **mevalonate 5-phosphate** standards is crucial for advancing research in areas where the mevalonate pathway is of interest, including cancer, cardiovascular disease, and inborn errors of metabolism. The protocols and information provided here offer a comprehensive guide for researchers to accurately quantify this key metabolite, enabling a deeper understanding of its role in health and disease. It is always recommended to perform in-house validation of any analytical method to ensure its suitability for the intended application.

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